

Application Note: Modular Synthesis of 1-(Boc-amino)-1-(4-bromophenyl)-3-cyclobutanol

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Compound of Interest

Compound Name: 1-(Boc-amino)-1-(4-bromophenyl)-3-cyclobutanol

CAS No.: 1199556-67-6

Cat. No.: B13083766

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Executive Summary & Retrosynthetic Logic

The target molecule features a quaternary carbon center at position 1 (bearing both an aryl and an amino group) and a secondary alcohol at position 3. Direct nucleophilic attack on a ketone is the most convergent strategy. However, the synthesis of

-tertiary amines is prone to competitive enolization and steric hindrance.

To ensure high yields and operational simplicity, this protocol utilizes the Ellman Sulfinamide methodology. This approach offers two distinct advantages over traditional Strecker or Bucherer-Bergs syntheses:

- **Mild Conditions:** Avoids harsh hydrolysis steps that could degrade the cyclobutane ring or the aryl bromide.
- **Stereocontrol Potential:** While this protocol describes the racemic synthesis, the use of chiral sulfinamide allows for future enantioselective adaptation.

Retrosynthetic Pathway: Target

Boc-Protection

Global Deprotection

Grignard Addition

Sulfinyl Imine

3-Siloxycyclobutanone

Reagents & Safety Data

Critical Safety Warning: This protocol involves the use of Grignard reagents (pyrophoric) and halogenated solvents. All operations must be performed in a functioning fume hood using anhydrous techniques.

Reagent	CAS No.[1][2][3]	Role	Safety Hazard
3-(TBS-oxy)cyclobutan-1-one	89599-29-1	Starting Material	Irritant
2-Methyl-2-propanesulfinamide	146374-27-8	Amine Source	Irritant
Titanium(IV) ethoxide	3087-36-3	Lewis Acid / Dehydrating Agent	Flammable, Moisture Sensitive
(4-Bromophenyl)magnesium bromide	35221-31-7	Nucleophile	Pyrophoric, Water Reactive
Di-tert-butyl dicarbonate (Boc ₂ O)	24424-99-5	Protecting Group	Toxic (Inhalation), Flammable

Detailed Experimental Protocol

Phase 1: Formation of the N-Sulfinyl Imine

Rationale: Direct condensation of ketones with ammonia is reversible and low-yielding. Ti(OEt)₄ serves as a Lewis acid to activate the carbonyl and a water scavenger to drive the equilibrium

forward.

- Setup: Oven-dry a 250 mL round-bottom flask (RBF) and equip with a magnetic stir bar and nitrogen inlet.
- Charging: Add 3-(tert-butyldimethylsilyloxy)cyclobutan-1-one (10.0 mmol, 1.0 equiv) and 2-methyl-2-propanesulfinamide (11.0 mmol, 1.1 equiv) to the flask.
- Solvent: Add anhydrous THF (50 mL).
- Activation: Add $\text{Ti}(\text{OEt})_4$ (20.0 mmol, 2.0 equiv) dropwise via syringe. The solution typically turns light yellow.
- Reaction: Stir at reflux (approx. 65 °C) for 6–12 hours. Monitor conversion by TLC (or LC-MS).
- Workup: Cool to room temperature (RT). Pour into a vigorously stirred mixture of brine (50 mL) and EtOAc (50 mL). The titanium salts will precipitate as a white slurry. Filter through a pad of Celite.
- Purification: Concentrate the filtrate. Purify the crude imine via flash column chromatography (Hexanes/EtOAc) to obtain the N-sulfinyl ketimine.

Phase 2: Grignard Addition (Construction of Quaternary Center)

Rationale: The sulfinyl group activates the imine toward nucleophilic attack and prevents over-addition.

- Setup: Flame-dry a 100 mL 2-neck RBF under nitrogen.
- Dissolution: Dissolve the N-sulfinyl ketimine (from Phase 1) in anhydrous DCM (30 mL). Cool the solution to -78 °C (dry ice/acetone bath).
- Addition: Slowly add (4-bromophenyl)magnesium bromide (1.0 M in THF, 1.5 equiv) dropwise over 20 minutes. Maintain internal temperature below -70 °C to minimize side reactions.

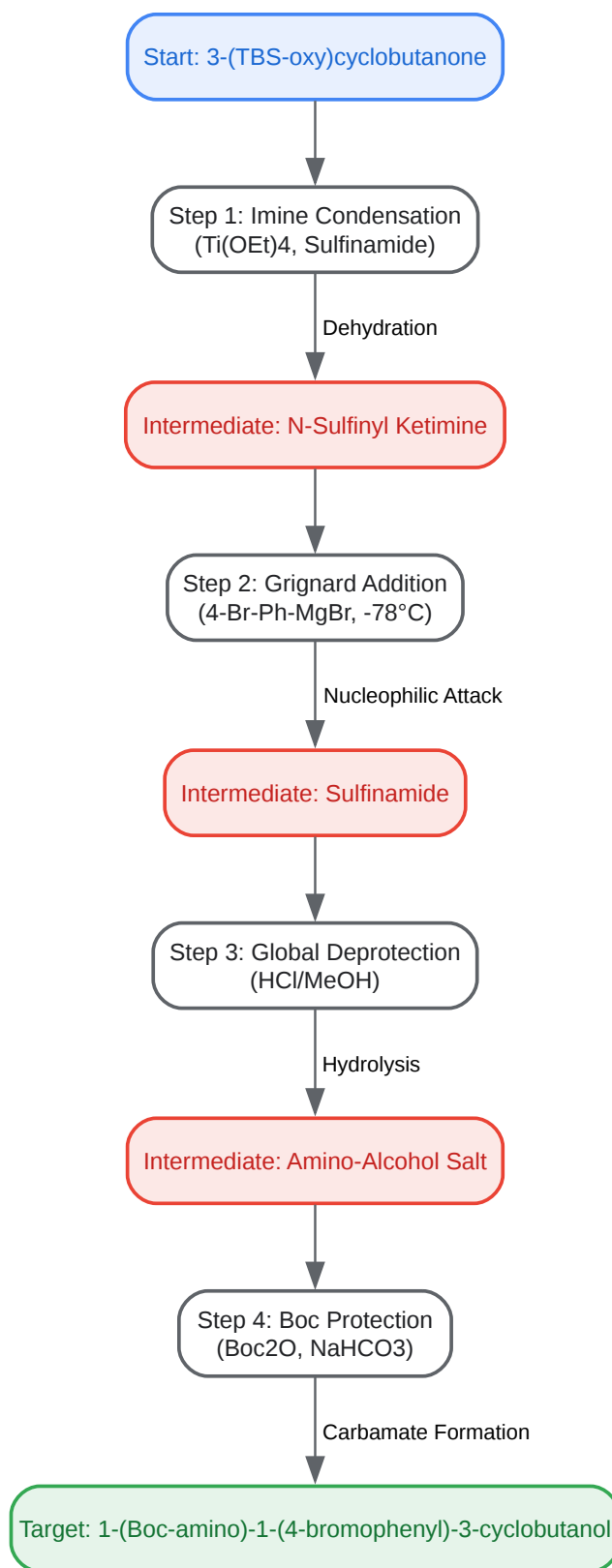
- Warming: Stir at -78 °C for 2 hours, then allow the reaction to warm slowly to RT overnight.
- Quench: Cool to 0 °C and quench dropwise with saturated aqueous NH_4Cl .
- Extraction: Extract with DCM (3 x 30 mL). Dry combined organics over Na_2SO_4 and concentrate.
- Note: This step yields the sulfinamide-protected intermediate.

Phase 3: Global Deprotection & Boc-Protection

Rationale: Acidic hydrolysis removes both the acid-labile sulfinyl group and the silyl ether (TBS) protecting group simultaneously.

- Hydrolysis: Dissolve the intermediate in MeOH (20 mL). Add 4M HCl in dioxane (5 mL). Stir at RT for 2 hours.
 - Observation: The sulfinyl group is cleaved to the primary amine, and the TBS group is cleaved to the alcohol.
- Concentration: Remove volatiles under reduced pressure to yield the crude amino-alcohol hydrochloride salt.
- Boc-Protection: Resuspend the crude salt in a 1:1 mixture of Dioxane/Water (40 mL).
- Basification: Add NaHCO_3 (3.0 equiv) to adjust pH to ~9.
- Reagent Addition: Add Boc_2O (1.2 equiv). Stir at RT for 4 hours.
- Isolation: Dilute with water and extract with EtOAc. Wash with brine, dry (Na_2SO_4), and concentrate.
- Final Purification: Purify via silica gel chromatography (DCM/MeOH gradient) to isolate **1-(Boc-amino)-1-(4-bromophenyl)-3-cyclobutanol**.

Workflow Visualization



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Caption: Step-wise synthetic workflow for the preparation of the target cyclobutanol scaffold.

Mechanistic Insight & Troubleshooting

Stereochemistry (Cis/Trans Isomers): The addition of the Grignard reagent to the 3-substituted cyclobutane ring will generate a mixture of diastereomers (cis and trans relationship between the C1-Amino and C3-Hydroxyl groups).

- Observation: The trans isomer (Aryl group trans to Hydroxyl) is often favored thermodynamically or via steric approach control, but ratios vary.
- Separation: Isomers are typically separable by standard silica chromatography at the final Boc-protected stage.
- Validation: Use 2D NMR (NOESY) to assign relative stereochemistry. A correlation between the C3-proton and the Ortho-protons of the aryl ring suggests a cis relationship between the Aryl and C3-Proton (and thus trans between Aryl and C3-Hydroxyl).

Common Pitfalls:

- Incomplete Imine Formation: If starting material remains, increase $\text{Ti}(\text{OEt})_4$ to 3.0 equiv or use microwave irradiation (100 °C, 30 min).
- Low Yield in Grignard: Ensure the imine is dry. Water destroys the Grignard reagent. If the Grignard is old, titrate it before use.

References

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